

Application Note: QuEChERS Method for Endosulfan Residue Analysis in Fruits and Vegetables

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Compound of Interest

Compound Name: *Endosulfan*

Cat. No.: *B1671282*

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Introduction

Endosulfan is a broad-spectrum organochlorine insecticide that has been widely used in agriculture to control a variety of pests on crops such as fruits, vegetables, and grains. Due to its persistence in the environment and potential for adverse health effects, monitoring **endosulfan** residues in food commodities is crucial for consumer safety. The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method has emerged as a popular and efficient technique for the extraction and cleanup of pesticide residues from a wide range of food matrices.^{[1][2][3][4]} This application note provides a detailed protocol for the analysis of **endosulfan** residues (α -**endosulfan**, β -**endosulfan**, and **endosulfan** sulfate) in fruits and vegetables using the QuEChERS method followed by gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Experimental Protocols

This protocol is based on the widely adopted AOAC Official Method 2007.01 and EN 15662 standard methods for QuEChERS.^{[1][5]}

1. Sample Preparation and Homogenization

- Weigh a representative portion (e.g., 500 g) of the fruit or vegetable sample.^[6]

- Chop the sample into small pieces and homogenize it using a high-speed blender or food chopper to achieve a uniform consistency.[6][7] For dry samples like raisins, it is necessary to add a specific amount of deionized water before homogenization to ensure efficient extraction.[1]
- Store the homogenized sample in a sealed container at -20°C until analysis to prevent degradation of the analytes.

2. Extraction

- Weigh 10-15 g of the homogenized sample into a 50 mL centrifuge tube.[5][8][9]
- Add 10-15 mL of acetonitrile (ACN) with 1% acetic acid to the tube.[5][6][8]
- For fortified samples, spike with an appropriate amount of **endosulfan** standard solution.
- Add the appropriate QuEChERS extraction salt packet or individual salts. A common combination is 4 g of anhydrous magnesium sulfate (MgSO_4) and 1 g of sodium chloride (NaCl), or buffered systems containing 4 g MgSO_4 , 1 g NaCl, 1 g trisodium citrate dihydrate, and 0.5 g disodium hydrogen citrate sesquihydrate.[1][7]
- Immediately cap the tube and shake it vigorously for 1 minute to ensure thorough mixing and prevent the formation of salt agglomerates.[7][10]
- Centrifuge the tube at ≥ 3000 rpm for 5 minutes to separate the organic and aqueous layers.[7][8]

3. Dispersive Solid-Phase Extraction (d-SPE) Cleanup

- Transfer an aliquot (e.g., 6-8 mL) of the upper acetonitrile layer into a 15 mL d-SPE centrifuge tube.[7][8]
- The d-SPE tube should contain a combination of sorbents for cleanup. A typical composition for general fruit and vegetable samples is 900 mg of anhydrous MgSO_4 and 150 mg of Primary Secondary Amine (PSA).[7] For pigmented samples, 5 mg of graphitized carbon black (GCB) may be added to remove chlorophyll, though it may retain planar pesticides.[8][9] For samples with high fat content, 25 mg of C18 sorbent can be included.[1][8]

- Cap the d-SPE tube and vortex for 30-60 seconds.[8][10]
- Centrifuge the tube at ≥ 3000 rpm for 5 minutes.[7][8]
- The resulting supernatant is the cleaned extract.

4. Analysis

- Transfer a portion of the cleaned extract into an autosampler vial.
- If necessary, add a suitable internal standard.
- Analyze the extract using a properly calibrated GC-MS or LC-MS/MS system for the identification and quantification of α -**endosulfan**, β -**endosulfan**, and **endosulfan** sulfate.

Data Presentation

The following table summarizes the performance data of the QuEChERS method for the analysis of **endosulfan** residues in various fruit and vegetable matrices.

Matrix	Analyte	Fortification Level (mg/kg)	Recovery (%)	RSD (%)	LOD (mg/kg)	LOQ (mg/kg)	Reference
Tomato	Endosulfan Sulfate	0.04	62.9 - 107.5	< 18	0.003	-	[7]
Lettuce	α -Endosulfan	0.1	70.1 - 107.2	< 14.8	0.01	-	[6]
Lettuce	β -Endosulfan	0.1	70.1 - 107.2	< 14.8	0.01	-	[6]
Lettuce	Endosulfan Sulfate	0.1	70.1 - 107.2	< 14.8	0.01	-	[6]
Grapes	α -Endosulfan	0.5	> 90	< 6	-	-	[11]
Grapes	β -Endosulfan	0.5	> 90	< 6	-	-	[11]
Orange	Endosulfan	0.1, 0.5, 1.0	83.1 - 123.5	< 14.8	0.01	-	[6]
Cucumber	Endosulfan	0.1, 0.5, 1.0	83.1 - 123.5	< 14.8	0.01	-	[6]

Visualizations

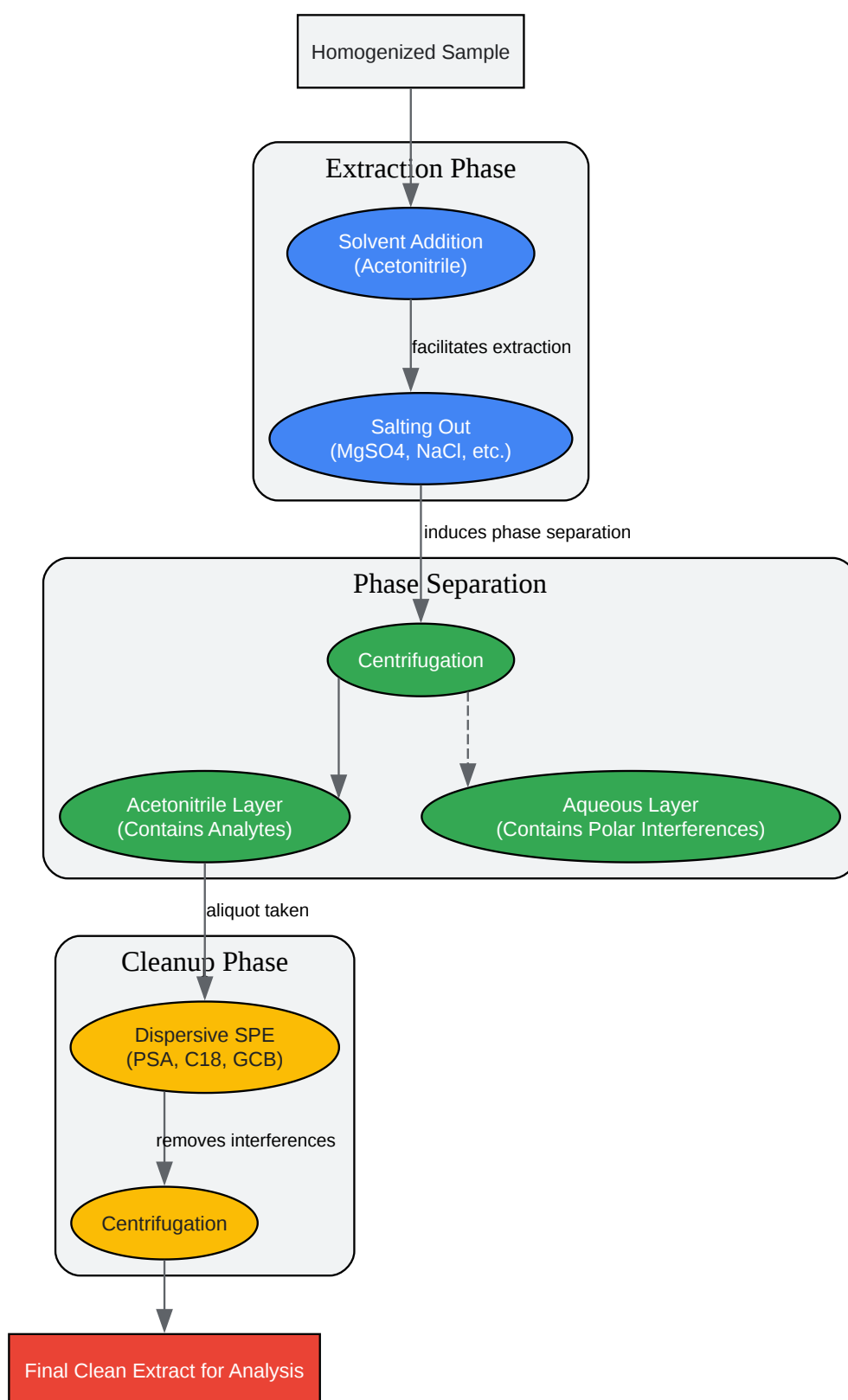
Experimental Workflow for QuEChERS Analysis



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Caption: QuEChERS experimental workflow for **endosulfan** analysis.

Logical Relationships in the QuEChERS Method



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Caption: Logical flow of the QuEChERS method.

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